

An In-Depth Technical Guide to 2-Morpholinobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Morpholinobenzoic acid

Cat. No.: B1586763

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Morpholinobenzoic acid**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. It covers the compound's fundamental identifiers, physicochemical properties, synthesis, applications, and safety protocols, grounded in authoritative sources to ensure scientific integrity.

Core Identification: CAS Number and Synonyms

2-Morpholinobenzoic acid is a derivative of benzoic acid featuring a morpholine substituent at the ortho position. Accurate identification is critical for procurement, regulatory compliance, and research documentation.

- Chemical Abstracts Service (CAS) Number: The universally recognized identifier for this compound is 42106-48-9.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Systematic IUPAC Name: 2-(morpholin-4-yl)benzoic acid.[\[2\]](#)

Synonyms: The compound is known by several alternative names in commercial and scientific literature. Key synonyms include:

- 2-(4-Morpholinyl)benzoic Acid[\[2\]](#)[\[3\]](#)
- 2-(4-Morpholino)benzoic acid[\[2\]](#)[\[3\]](#)

- 2-Morpholin-4-yl-benzoic acid[2]
- o-Morpholinobenzoic acid

Physicochemical and Computed Properties

Understanding the physicochemical properties of **2-Morpholinobenzoic acid** is essential for its handling, formulation, and application in experimental settings. The properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[1][2][3]
Molecular Weight	207.23 g/mol	[1][2]
Melting Point	157-159 °C	[2][3]
Boiling Point (Predicted)	387.5 °C at 760 mmHg	[3]
Density (Predicted)	1.253 g/cm ³	[3]
Flash Point (Predicted)	188.2 °C	[3]
XLogP3-AA (Lipophilicity)	1.2	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2][3]
Topological Polar Surface Area	49.8 Å ²	[2]

Synthesis and Manufacturing

The synthesis of **2-Morpholinobenzoic acid** and its derivatives is a key area of study, enabling the creation of novel compounds for biological screening. A common and effective method involves the nucleophilic aromatic substitution (S_NAr) reaction.

Retrosynthetic Analysis

A logical approach to synthesizing **2-Morpholinobenzoic acid** is through the coupling of a benzoic acid derivative (an electrophile) with morpholine (a nucleophile). The ideal starting material is a benzoic acid with a good leaving group at the ortho position, such as a halogen (e.g., fluorine or bromine). The reaction between 2-fluorobenzoic acid or 2-bromobenzoic acid and morpholine is a well-established synthetic route.

Example Experimental Protocol: Synthesis from 2-Bromobenzoic Acid

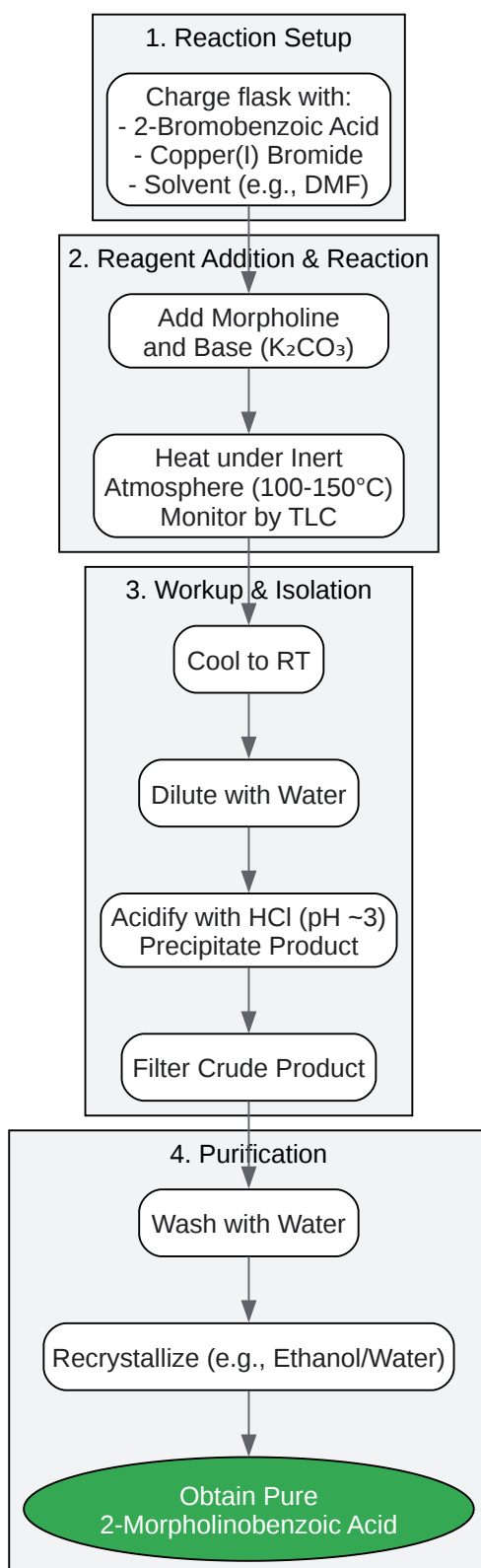
This protocol describes a copper-catalyzed reaction, a variation of the Hurtley reaction, which is effective for coupling aryl halides with carbon nucleophiles and can be adapted for N-arylation.

[4]

Step-by-Step Methodology:

- **Reaction Setup:** A three-necked, round-bottomed flask is charged with 2-bromobenzoic acid (1 equivalent), a copper(I) catalyst such as copper(I) bromide (e.g., 0.1 equivalents), and a suitable solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Addition of Reagents:** Morpholine (2-3 equivalents) is added to the flask, followed by a base such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) (2-3 equivalents). The base is crucial for scavenging the hydrobromic acid (HBr) byproduct.
- **Reaction Conditions:** The mixture is purged with an inert gas (e.g., nitrogen or argon) and heated with stirring. The reaction is typically run at an elevated temperature (e.g., 100-150 °C) for several hours (e.g., 5-24 hours) to ensure completion. Reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup and Isolation:** After cooling to room temperature, the reaction mixture is diluted with water and acidified with a strong acid like hydrochloric acid (HCl) to a pH of ~3.[4] This protonates the carboxylate, causing the product to precipitate.
- **Purification:** The crude solid is collected by filtration, washed with water to remove inorganic salts, and then dried.[4] Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **2-Morpholinobenzoic acid**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Morpholinobenzoic acid**.

Applications in Research and Drug Development

The morpholine ring is considered a "privileged scaffold" in medicinal chemistry due to its favorable physicochemical properties and its presence in numerous approved drugs.^[5] It often improves aqueous solubility and metabolic stability. The **2-Morpholinobenzoic acid** core, in particular, serves as a versatile starting point for developing novel therapeutic agents.

Key Research Areas:

- **Enzyme Inhibition:** Derivatives of **2-Morpholinobenzoic acid** have been investigated as inhibitors of various enzymes. A notable example is its use as a scaffold for creating inhibitors of phosphatidylcholine-specific phospholipase C (PC-PLC), an enzyme implicated in the dysregulation of choline metabolism in several cancers.^[6]
- **Antiproliferative Agents:** Studies have explored the structure-activity relationship (SAR) of the 2-morpholino-5-N-benzylamino benzoic acid scaffold, demonstrating its potential in developing compounds with antiproliferative activity against cancer cell lines like MDA-MB-231 and HCT116.^[6]
- **Inflammatory Diseases:** Benzoic acid derivatives, in general, are foundational for many anti-inflammatory and analgesic agents.^{[7][8]} The morpholine moiety can be used to modulate the pharmacokinetic and pharmacodynamic properties of these agents, potentially leading to novel treatments for inflammatory conditions.^{[5][9]}
- **Hybrid Molecule Design:** The structure of **2-Morpholinobenzoic acid** allows for functionalization at the carboxylic acid group and the aromatic ring, making it an excellent building block for creating hybrid molecules that target multiple biological pathways simultaneously.^[9]

Safety, Handling, and Storage

Proper handling of **2-Morpholinobenzoic acid** is essential to ensure laboratory safety. The following guidelines are based on typical Safety Data Sheets (SDS) for benzoic acid derivatives.

- Hazard Identification: While specific GHS classifications for this exact compound can vary, related compounds are often classified as causing skin irritation (H315), serious eye damage/irritation (H318/H319), and may cause respiratory irritation (H335).[10][11] Some may be harmful if swallowed (H302).[10][11][12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[12]
 - Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.[11]
 - Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood. If dust is generated, a NIOSH/MSHA approved respirator may be necessary.[13]
- Handling: Avoid contact with skin, eyes, and clothing.[13] Avoid breathing dust. Wash hands thoroughly after handling.[11] Keep away from heat and sources of ignition.[13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[13]

Conclusion

2-Morpholinobenzoic acid (CAS: 42106-48-9) is a well-defined chemical entity with significant potential as a scaffold in medicinal chemistry and drug discovery. Its established synthesis routes and versatile structure make it a valuable building block for developing novel inhibitors and therapeutic agents targeting cancer and inflammatory diseases. Adherence to proper safety protocols is mandatory for its handling and application in a research environment.

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References

- 1. jk-sci.com [jk-sci.com]

- 2. 2-(Morpholin-4-yl)benzoic acid | C₁₁H₁₃NO₃ | CID 2776561 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. researchgate.net [researchgate.net]
- 6. Structure-activity relationship expansion and microsomal stability assessment of the 2-morpholinobenzoic acid scaffold as antiproliferative phosphatidylcholine-specific phospholipase C inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis of some newer derivatives of 2-amino benzoic acid as potent anti-inflammatory and analgesic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. tsapps.nist.gov [tsapps.nist.gov]
- 12. echemi.com [echemi.com]
- 13. fishersci.com [fishersci.com]
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